

safe disposal methods 1-Azido-2-bromoethane waste

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Compound Focus: 1-Azido-2-bromoethane

CAS No.: 19263-22-0

Cat. No.: S2994680

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FAQ: Safe Disposal of 1-Azido-2-Bromoethane

Q1: What are the primary hazards associated with 1-azido-2-bromoethane? The molecular formula of **1-azido-2-bromoethane** is $C_2H_4BrN_3$, containing both an azide functional group and a bromine substituent [1]. While a specific safety data sheet is not available in the search results, the hazards can be inferred from its structure and general azide chemistry:

- **Toxicity:** Azide compounds, such as sodium azide, are extremely toxic. Ingestion of very small amounts can be fatal [2].
- **Reactivity:** Azides can decompose violently when heated to around 275°C or upon contact with heavy metals (like copper or lead), forming explosive metal azides [2]. They also react violently with strong acids, forming a toxic and pungent hydrazoic acid gas [2].
- **Incompatibilities:** Avoid contact with metals, strong acids, bromine, and dimethyl sulfate [2].

Q2: How should 1-azido-2-bromoethane waste be classified and segregated? You must manage **1-azido-2-bromoethane** waste as a **hazardous waste** due to its characteristics. The following table summarizes its likely EPA hazardous waste codes based on its properties [3]:

Hazardous Waste Code	Characteristic	Rationale for 1-Azido-2-Bromoethane
D001	Ignitability	Organic liquid with potential flammability [3].

Hazardous Waste Code	Characteristic	Rationale for 1-Azido-2-Bromoethane
D003	Reactivity	Contains an azide group; instability and potential for violent change or toxic gas generation [3].

For segregation, this waste should be collected separately in a dedicated, compatible container (e.g., glass or certain plastics) and must be kept away from **acids, metals, and other incompatible materials** [2] [4]. It should be categorized with other **reactive chemicals** [4].

Q3: What are the critical steps for safe disposal of 1-azido-2-bromoethane? Never work alone and always obtain pre-approval from your Principal Investigator before starting disposal activities [2]. The following workflow outlines the key stages for safe disposal from the laboratory to final disposal.



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Q4: What are the most common errors to avoid during disposal?

- NEVER pour down the drain. Azides can form explosive heavy metal azides (e.g., lead or copper azide) in plumbing systems [2].
- NEVER use metal containers or utensils for collection or handling, and **do not store waste on metal shelves** to prevent formation of shock-sensitive metal azides [2].
- NEVER evaporate solvent or dispose of waste as regular trash. This is illegal and highly dangerous [2] [4].
- Do not use makeshift covers. Container lids must seal properly; funnels must be removed and the lid closed between waste additions [4].

Q5: Who should I contact for disposal at my institution?

- Coordinate all disposal through your institution's **Environmental Health and Safety Office (EHSO)** or equivalent department [4]. They are responsible for coordinating pick-up and disposal with licensed hazardous waste management vendors.
- **Do not attempt to treat or neutralize this waste yourself** unless you are specifically trained and operating under an approved Hazard Control Plan (HCP) [2].

Key Safety Reminders

- **Hazard Control Plan (HCP)**: Researchers working with highly toxic materials like sodium azide (and by extension, organic azides) must complete a pre-approved HCP before beginning work [2].
- **Labeling**: All waste containers must be clearly labeled with "Hazardous Waste," the chemical name (**1-azido-2-bromoethane**), and the major hazards (e.g., Toxic, Reactive) [4].
- **Volume Limits**: Laboratories are generally allowed to accumulate no more than 55 gallons of hazardous waste. Be proactive in requesting waste pick-up [4].

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References

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2. Handling Sodium Azide [blink.ucsd.edu]
3. EPA Hazardous Waste Codes | Environmental Safety ... - ESSR [essr.umd.edu]
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To cite this document: Smolecule. [safe disposal methods 1-Azido-2-bromoethane waste]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b2994680#safe-disposal-methods-1-azido-2-bromoethane-waste>]

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